

# Personal protective equipment for handling Tivirapine

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## Compound of Interest

Compound Name: Tivirapine

Cat. No.: B1683184

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## Essential Safety and Handling Guide for Tivirapine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Tivirapine** (also known as Nevirapine), including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **Tivirapine**. The following table summarizes the recommended PPE.

PPE Component	Description	Purpose
Hand Protection	Protective gloves.[1] Double gloving is recommended when compounding, administering, and disposing of the substance.[2]	To prevent skin contact.[1]
Eye Protection	Safety goggles with side-shields.[1]	To protect eyes from splashes or dust.[1]
Body Protection	Impervious clothing or a protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[1][2]	To prevent contamination of skin and personal clothing.[1][2]
Respiratory Protection	A suitable respirator should be used, especially in situations where dust formation is possible.[1]	To prevent inhalation of the substance.[1]

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

- Handling:
  - Wash hands thoroughly after handling.[1][3]
  - Do not eat, drink, or smoke in areas where **Tivirapine** is handled.[1][3]
  - Avoid contact with skin, eyes, and clothing.[3]
  - Avoid ingestion and inhalation.[3]
  - Prevent dust formation.[3]

- Use only in a well-ventilated area.[\[1\]](#)
- Storage:
  - To maintain product quality, store in a freezer.[\[3\]](#)
  - Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)
  - Store away from strong oxidizing agents.[\[3\]](#)

## Accidental Release and Disposal Measures

In the event of an accidental release, personnel should follow these procedures.

- Spill Response:
  - Sweep up the spilled material and shovel it into a suitable container for disposal.[\[3\]](#)
  - Avoid creating dust.[\[3\]](#)
- Disposal:
  - Dispose of the substance and its container at an approved waste disposal plant.[\[3\]](#)
  - Keep the product and empty containers away from heat and sources of ignition.[\[3\]](#)

## First-Aid Measures

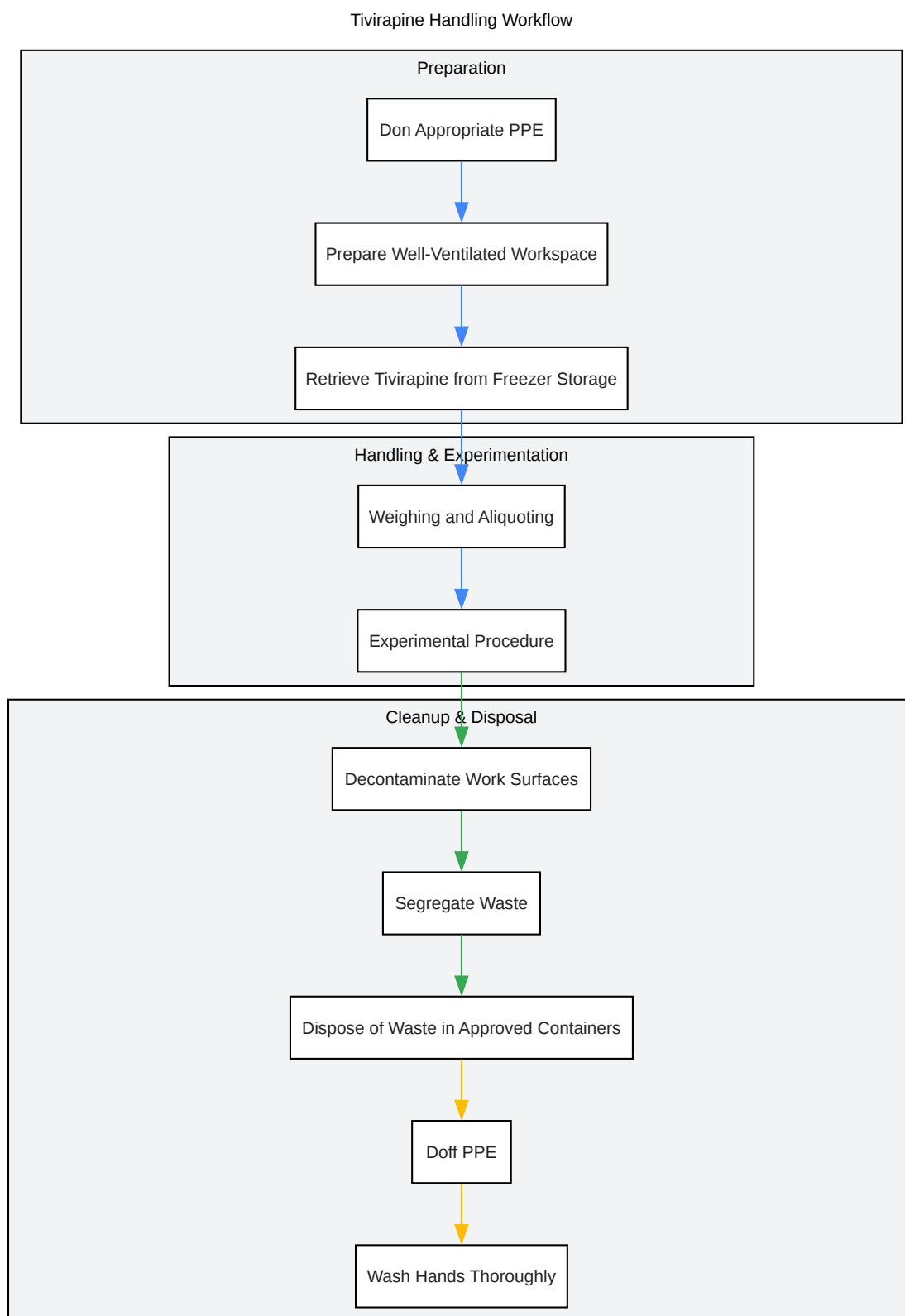
Immediate first-aid measures should be taken in case of exposure.

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[3\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[3\]](#)

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[3\]](#)

## Tivirapine Handling Workflow

The following diagram illustrates the standard workflow for handling **Tivirapine**, from preparation to disposal, emphasizing safety at each step.



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Caption: Workflow for safe handling of **Tivirapine**.

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